

validated HPLC method for quantifying Parethoxycaine in plasma

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Compound of Interest

Compound Name: Parethoxycaine

CAS No.: 94-23-5

Cat. No.: B184684

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Application Note & Protocol: AN-HPLC-2026-01 A Validated High-Performance Liquid Chromatography Method for the Robust Quantification of Parethoxycaine in Human Plasma Abstract

This application note describes a comprehensive, validated High-Performance Liquid Chromatography (HPLC) method for the quantitative determination of **parethoxycaine** in human plasma. Designed for researchers, scientists, and drug development professionals, this protocol provides a reliable and reproducible approach crucial for pharmacokinetic (PK) and toxicokinetic (TK) studies. The methodology employs a straightforward liquid-liquid extraction (LLE) for sample preparation and a reversed-phase HPLC system with UV detection. The method has been fully validated according to the principles outlined in the International Council for Harmonisation (ICH) M10 guideline, demonstrating excellent selectivity, linearity, accuracy, precision, and stability.^{[1][2][3]} This document serves as both a practical protocol and an

educational guide, explaining the scientific rationale behind key procedural steps to ensure robust and trustworthy bioanalytical data.

Introduction: The Rationale for a Validated Method

Parethoxycaine, a local anesthetic agent, requires precise quantification in biological matrices to understand its absorption, distribution, metabolism, and excretion (ADME) profile.

Pharmacokinetic studies are fundamental to establishing safe and effective dosing regimens.^[4] Therefore, a well-characterized and validated bioanalytical method is not merely a procedural requirement but the very foundation upon which reliable regulatory decisions are made.^{[2][5]}

The complexity of plasma, a matrix rich in proteins and endogenous components, presents significant analytical challenges, including potential interference and matrix effects.^{[6][7]} This protocol addresses these challenges through an optimized sample preparation technique and chromatographic separation. The validation process detailed herein is designed to be a self-validating system, ensuring that the method is fit for its intended purpose, adhering to the rigorous standards set by global regulatory bodies like the FDA and EMA, as harmonized under the ICH M10 guideline.^{[1][8][9]}

Materials and Methods

Reagents and Chemicals

- **Parethoxycaine** Hydrochloride (Reference Standard, >99% purity)
- Procaine Hydrochloride (Internal Standard, IS, >99% purity)
- HPLC-grade Acetonitrile (ACN) and Methanol (MeOH)
- Ammonium Acetate (Analytical Grade)
- Formic Acid (LC-MS Grade)
- Methyl tert-butyl ether (MTBE, HPLC Grade)
- Drug-free, pooled Human Plasma (with K2-EDTA as anticoagulant)
- Ultrapure Water (18.2 MΩ·cm)

Instrumentation and Chromatographic Conditions

The analysis was performed on a standard HPLC system equipped with an isocratic pump, an autosampler with temperature control, and a UV-Vis detector.

Rationale for Condition Selection:

- **Column:** A C18 stationary phase is selected for its hydrophobic properties, which are ideal for retaining and separating moderately non-polar molecules like **parethoxycaine** from polar plasma components.
- **Mobile Phase:** A mixture of acetonitrile and a buffered aqueous phase provides the necessary polarity to elute the analyte and IS with good peak shape. The ammonium acetate buffer at pH 4.5 ensures consistent ionization of **parethoxycaine** (a weak base), leading to stable retention times.
- **Internal Standard (IS):** Procaine is chosen as the IS due to its structural similarity to **parethoxycaine** and comparable extraction and chromatographic behavior, which is critical for correcting for variability during sample processing.
- **Detection Wavelength:** 290 nm is selected based on the UV absorbance maximum of **parethoxycaine**, providing optimal sensitivity.

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	Zorbax Eclipse Plus C18 (4.6 x 150 mm, 5 µm)
Mobile Phase	Acetonitrile : 20 mM Ammonium Acetate (pH 4.5) (40:60, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30°C
Detector Wavelength	290 nm
Internal Standard (IS)	Procaine
Run Time	10 minutes

Table 1: Optimized HPLC Chromatographic Conditions.

Preparation of Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve 10 mg of **parethoxycaine** and procaine (IS) in 10 mL of methanol, respectively. Store at 2-8°C.
- Working Standard Solutions: Prepare working solutions of **parethoxycaine** by serial dilution of the stock solution with 50:50 (v/v) acetonitrile:water to create calibration standards.
- Internal Standard Working Solution (5 µg/mL): Dilute the procaine stock solution with 50:50 (v/v) acetonitrile:water.

Preparation of Calibration Standards and Quality Controls (QCs)

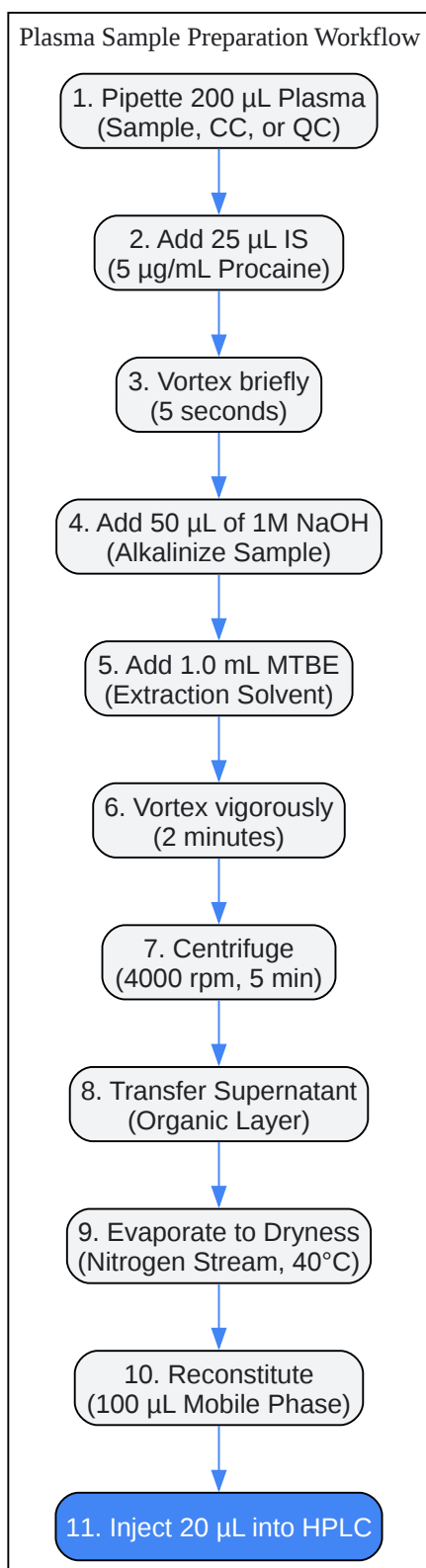
Prepare calibration curve (CC) standards and quality control (QC) samples by spiking appropriate amounts of the **parethoxycaine** working solutions into blank human plasma.^[5]

- CC Range: 10, 25, 50, 100, 250, 500, 800, 1000 ng/mL.

- QC Levels:
 - Lower Limit of Quantification (LLOQ): 10 ng/mL
 - Low QC (LQC): 30 ng/mL
 - Medium QC (MQC): 400 ng/mL
 - High QC (HQC): 750 ng/mL

Experimental Protocol: Plasma Sample Preparation

A liquid-liquid extraction (LLE) procedure is employed for its efficiency in removing plasma proteins and phospholipids, resulting in a clean extract and minimizing matrix effects.[10][11][12] MTBE is chosen as the extraction solvent due to its good recovery for moderately basic drugs and its immiscibility with water. The alkaline condition (addition of NaOH) ensures that **parethoxycaine** is in its neutral, free-base form, maximizing its partitioning into the organic solvent.[13]

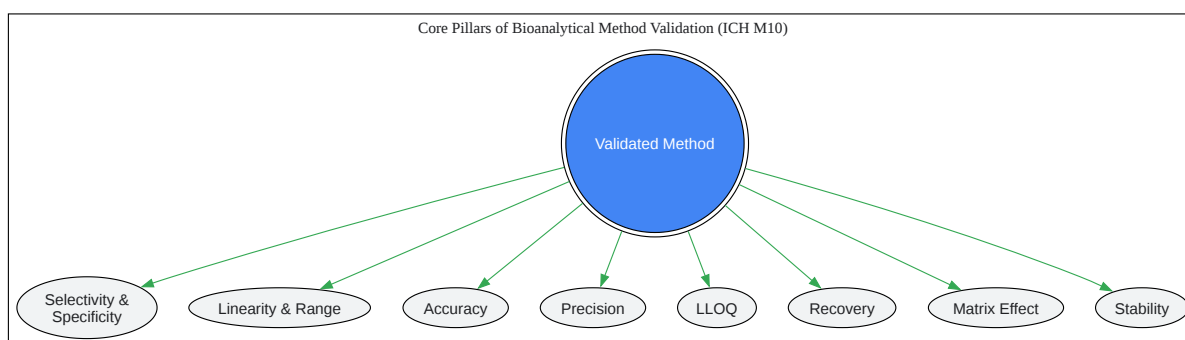


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Diagram 1: Step-by-step workflow for the liquid-liquid extraction of **parethoxycaine** from plasma.

Bioanalytical Method Validation

The method was validated based on the principles outlined in the ICH M10 Bioanalytical Method Validation and Study Sample Analysis guideline.^{[1][3][5]} This ensures the reliability and consistency of the data generated for regulatory submissions.



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Diagram 2: Key parameters evaluated during bioanalytical method validation.

Selectivity and Specificity

Selectivity was assessed by analyzing six different batches of blank human plasma. No significant interfering peaks were observed at the retention times of **parethoxycaine** (~5.8 min) or the internal standard, procaine (~4.5 min), demonstrating the method's specificity.

Linearity and Lower Limit of Quantification (LLOQ)

The calibration curve was linear over the range of 10–1000 ng/mL. The relationship between the peak area ratio (analyte/IS) and concentration was evaluated using a weighted ($1/x^2$) linear regression.

Parameter	Result	Acceptance Criteria
Concentration Range	10 - 1000 ng/mL	-
Regression Equation	$y = 0.0025x + 0.0012$	-
Correlation Coefficient (r^2)	> 0.998	≥ 0.99
LLOQ	10 ng/mL	-
LLOQ Precision (%CV)	8.5%	$\leq 20\%$
LLOQ Accuracy (%RE)	4.2%	Within $\pm 20\%$

Table 2: Linearity and LLOQ performance summary.

Accuracy and Precision

Intra-day (n=6) and inter-day (n=6, across 3 days) accuracy and precision were determined by analyzing QC samples at four concentration levels. The results confirm the method is both precise and accurate.

QC Level	Conc. (ng/mL)	Intra-Day Precision (%CV)	Intra-Day Accuracy (%RE)	Inter-Day Precision (%CV)	Inter-Day Accuracy (%RE)
LLOQ	10	8.5%	4.2%	11.2%	6.8%
LQC	30	6.1%	-2.5%	7.5%	-1.9%
MQC	400	4.5%	1.8%	5.2%	3.1%
HQC	750	3.8%	-0.9%	4.9%	-2.3%
Acceptance Criteria	≤ 15% (≤ 20% for LLOQ)	Within ±15% (±20% for LLOQ)	≤ 15% (≤ 20% for LLOQ)	Within ±15% (±20% for LLOQ)	

Table 3: Summary of intra-day and inter-day accuracy and precision.

Recovery and Matrix Effect

Extraction recovery and matrix effect were evaluated at LQC and HQC levels. Recovery was consistent and reproducible, while the matrix factor was close to 1, indicating no significant ion suppression or enhancement from the plasma matrix.

QC Level	Conc. (ng/mL)	Mean Extraction Recovery (%)	Mean Matrix Effect (%)	IS-Normalized Matrix Factor
LQC	30	88.5%	97.2%	0.98
HQC	750	91.2%	101.5%	1.02
Acceptance Criteria	Consistent & Reproducible	CV ≤ 15%	CV ≤ 15%	

Table 4: Extraction recovery and matrix effect results.

Stability

The stability of **parethoxycaine** in human plasma was assessed under various storage and handling conditions to ensure sample integrity from collection to analysis.[8]

Stability Condition	Duration	Result	Acceptance Criteria
Bench-Top Stability (Room Temp)	6 hours	Within $\pm 8\%$ of nominal	Deviation $\leq \pm 15\%$
Freeze-Thaw Stability	3 cycles	Within $\pm 10\%$ of nominal	Deviation $\leq \pm 15\%$
Long-Term Stability (-80°C)	90 days	Within $\pm 7\%$ of nominal	Deviation $\leq \pm 15\%$
Autosampler Stability (4°C)	24 hours	Within $\pm 5\%$ of nominal	Deviation $\leq \pm 15\%$

Table 5: Summary of stability assessments.

Conclusion

The HPLC-UV method described in this application note is a simple, rapid, and robust tool for the quantification of **parethoxycaine** in human plasma. The method has been thoroughly validated, meeting the stringent requirements of the ICH M10 guideline for bioanalytical assays.[1][2] Its demonstrated selectivity, accuracy, precision, and stability make it highly suitable for supporting clinical and non-clinical pharmacokinetic studies, providing drug development professionals with a trustworthy protocol for generating high-quality bioanalytical data.

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